

Essential Safety and Handling Guidelines for Pigment Red 184

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NA-184

Cat. No.: B12366603

[Get Quote](#)

For laboratory personnel, including researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical substances. This document provides essential, immediate safety and logistical information for the handling of Pigment Red 184 (CAS No. 99402-80-9), a naphthol red pigment. The following procedural guidance is derived from safety data sheets (SDS) to ensure the safe management of this substance from reception to disposal.

Personal Protective Equipment (PPE)

When handling Pigment Red 184, which is a powder, the primary goal is to minimize dust generation and prevent contact. The following personal protective equipment is mandatory:

- **Eye Protection:** Chemical safety goggles are required to protect against dust particles.
- **Hand Protection:** Rubber gloves should be worn to prevent skin contact.
- **Respiratory Protection:** An approved respirator must be used to avoid inhalation of dust.
- **Body Protection:** A lab coat or other protective clothing is necessary to prevent skin exposure.

It is crucial to wash hands thoroughly after handling and before any breaks. Contaminated clothing should be removed and laundered before reuse.

Engineering Controls

To minimize exposure, Pigment Red 184 should be handled in a well-ventilated area. The use of a chemical fume hood is recommended. An eyewash station and a safety shower must be readily accessible in the immediate work area.

First Aid Measures

In the event of exposure, the following first aid procedures should be followed immediately:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Skin Contact:** Should irritation occur, flush the skin with plenty of soap and water. If irritation persists, seek medical aid.
- **Ingestion:** If the individual is conscious and alert, provide 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Immediate medical attention is required.
- **Inhalation:** Move the individual to fresh air immediately. If breathing has stopped, administer artificial respiration.

Storage and Disposal

Storage: Pigment Red 184 should be stored in tightly sealed, light-resistant containers in a cool, dry place.

Disposal: All waste and contaminated materials must be disposed of in accordance with federal, state, and local regulations.

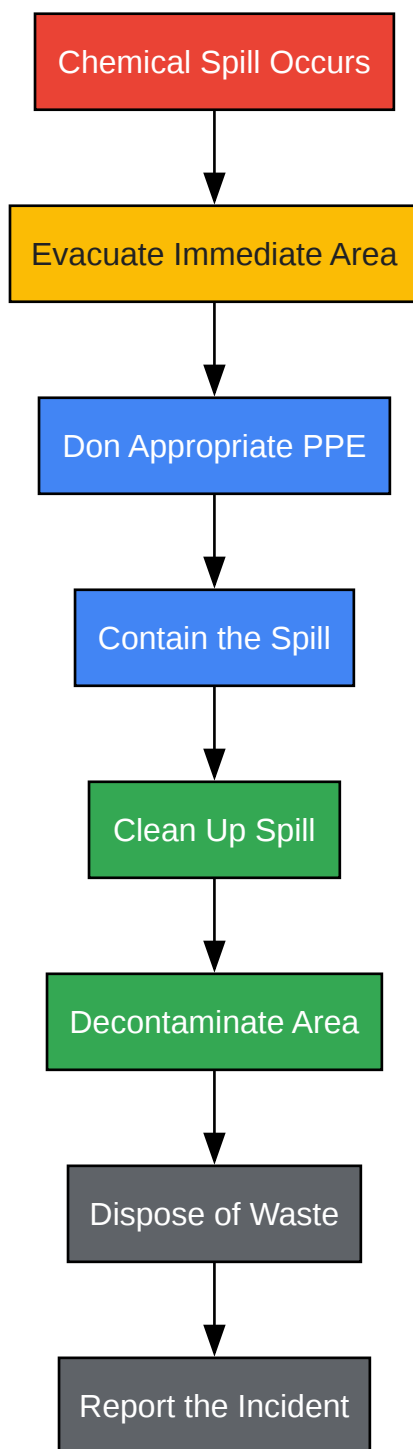
Quantitative Data Summary

The following table summarizes key quantitative data for Pigment Red 184:

Property	Value
Chemical Formula	C32H25ClN4O4 / C33H27ClN4O6[1]
Molecular Weight	565.02 / 611.04[1]
CAS Number	99402-80-9[1]
Appearance	Red Powder[1]
Odor	Odorless[1]
Chemical Stability	Stable under normal temperatures and pressures[1]
Hazardous Polymerization	Will not occur[1]

Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural steps for responding to a spill of Pigment Red 184.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [cncolorchem.com](https://www.cncolorchem.com) [cncolorchem.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guidelines for Pigment Red 184]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12366603/docs#essential-safety-and-handling-guidelines-for-pigment-red-184\]](https://www.benchchem.com/product/b12366603/docs#essential-safety-and-handling-guidelines-for-pigment-red-184)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check